

# Verilopam: An Analysis of Available Data for Target Identification and Validation

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## Compound of Interest

Compound Name: Verilopam

Cat. No.: B1663463

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A comprehensive review of publicly accessible scientific literature reveals a significant scarcity of detailed information regarding the molecular target identification and validation of **Verilopam**. While the compound is identified as a distinct chemical entity, the depth of research required to construct a technical guide on its mechanism of action, signaling pathways, and experimental validation is not currently available in the public domain.

## What is Known About Verilopam

**Verilopam** is cataloged as a potent analgesic agent.[1][2] Its chemical identity is confirmed with the CAS Number 68318-20-7 and the molecular formula  $C_{20}H_{26}N_2O_2$ . [1][2] Beyond its classification as an analgesic, **Verilopam** is also listed as a veterinary medicinal product authorized for use in honey bees in the European Union/European Economic Area.[3] A United States patent also references **Verilopam** in the context of a "Pharmaceutical preparation comprising an active dispersed on a matrix," indicating its use in drug formulation.

## Limitations in Fulfilling the Technical Guide Requirements

Despite these mentions, the core scientific data necessary for a detailed technical whitepaper are absent from the available search results. Specifically, there is no accessible information on:

- **Molecular Target(s):** The specific proteins, receptors, or enzymes that **Verilopam** interacts with to produce its analgesic effect are not identified.

- **Signaling Pathways:** Without an identified target, the downstream signaling cascades modulated by **Verilopam** remain unknown.
- **Quantitative Data:** No binding affinities ( $K_i$ ,  $K_d$ ), potency values ( $IC_{50}$ ,  $EC_{50}$ ), or other quantitative metrics from preclinical or clinical studies were found.
- **Experimental Protocols:** Detailed methodologies for experiments that would have been used to identify and validate the target of **Verilopam** are not published.

Consequently, the creation of structured data tables, detailed experimental protocols, and Graphviz diagrams for signaling pathways, as requested, is not feasible.

## A Note on Verapamil

It is possible that "**Verilopam**" may be a less common term or a potential misspelling of the well-known drug Verapamil. Verapamil is an extensively researched calcium channel blocker used to treat cardiovascular conditions. A wealth of public data exists for Verapamil that would allow for the creation of a comprehensive technical guide covering its target identification, mechanism of action, signaling pathways, and clinical validation, fully meeting the specifications of the original request.

Should the intended topic of inquiry be Verapamil, a detailed report can be generated. Otherwise, based on the currently available information, an in-depth technical guide on the target identification and validation of **Verilopam** cannot be produced.

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## References

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- 2. Verilopam Supplier | CAS 68318-20-7 | AOBIOUS [aobious.com]
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